

# L-152804: Application Notes and Protocols for Rodent Studies

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## Compound of Interest

Compound Name: L 152804

Cat. No.: B1673691

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## Introduction

L-152804 is a potent and selective, non-peptide antagonist of the neuropeptide Y (NPY) Y5 receptor.[1][2] It is a valuable pharmacological tool for investigating the physiological roles of the NPY Y5 receptor, particularly in the regulation of food intake and energy homeostasis. L-152804 is orally active and brain-penetrant, making it suitable for a variety of in vivo rodent studies.[1][3] This document provides detailed application notes and experimental protocols for the use of L-152804 in rodent research.

## Quantitative Data Summary

The following tables summarize the key quantitative parameters of L-152804, facilitating experimental design and data comparison.

Table 1: Receptor Binding Affinity of L-152804

Receptor	Species	Ki (nM)	Reference
Y5	Human	26	<a href="#">[1]</a> <a href="#">[3]</a>
Y5	Rat	31	<a href="#">[1]</a> <a href="#">[3]</a>
Y1	Human	>10,000	<a href="#">[1]</a> <a href="#">[3]</a>
Y2	Human	>10,000	<a href="#">[1]</a> <a href="#">[3]</a>
Y4	Human	>10,000	<a href="#">[1]</a> <a href="#">[3]</a>

Table 2: In Vitro Functional Activity of L-152804

Assay	Cell Line	Agonist	IC50 (nM)	Reference
NPY-induced Ca <sup>2+</sup> mobilization	Human Y5- expressing cells	NPY (100 nM)	210	<a href="#">[1]</a> <a href="#">[3]</a>

Table 3: In Vivo Efficacy of L-152804 in Rodent Models

Model	Species	Administration Route	Dose	Effect	Reference
bPP-induced feeding	Satiated SD Rats	Intracerebroventricular (i.c.v.)	30 µg	Significantly inhibited food intake	[1]
bPP-induced feeding	Satiated SD Rats	Oral (p.o.)	10 mg/kg	Significantly inhibited food intake	[1]
Diet-induced obesity	Mice	Oral (p.o.)	30 and 100 mg/kg	Suppressed body weight gain and reduced caloric intake	[4][5]
[D-Trp34]NPY-induced hyperphagia	Sprague-Dawley Rats	Oral (p.o.)	10-30 mg/kg	Dose-dependent inhibition of hyperphagia	[3]

## Experimental Protocols

### Assessment of Anorectic Effects in a Food Intake Model

This protocol details the methodology to assess the effect of L-152804 on food intake stimulated by a Y5 receptor agonist.

Materials:

- L-152804
- Vehicle (e.g., 0.5% methylcellulose)
- Y5 receptor agonist (e.g., bovine pancreatic polypeptide - bPP or [D-Trp34]NPY)
- Saline
- Adult male Sprague-Dawley rats

- Oral gavage needles
- Intracerebroventricular (i.c.v.) cannula (if applicable)
- Metabolic cages for food intake measurement

#### Procedure:

- Animal Acclimation: Acclimate rats to individual housing in metabolic cages for at least 3 days prior to the experiment. Ensure free access to standard chow and water.
- Fasting: Fast the animals for a predetermined period (e.g., 18 hours) before the experiment to ensure a robust feeding response. Water should be available ad libitum.
- L-152804 Administration:
  - Oral Administration: Prepare a suspension of L-152804 in the vehicle. Administer the desired dose (e.g., 10 mg/kg) via oral gavage 60 minutes before the agonist injection.[\[1\]](#) Administer vehicle to the control group.
  - Intracerebroventricular Administration: For central administration, dissolve L-152804 in a suitable vehicle and inject the desired dose (e.g., 30 µg) directly into the cerebral ventricles of cannulated rats.[\[1\]](#)
- Agonist Administration:
  - Prepare the Y5 agonist solution in saline.
  - Administer the agonist (e.g., 5 µg bPP, i.c.v.) at time zero.[\[1\]](#)
- Food Intake Measurement: Immediately after agonist administration, provide a pre-weighed amount of food. Measure cumulative food intake at regular intervals (e.g., 1, 2, and 4 hours).
- Data Analysis: Analyze the data using an appropriate statistical test (e.g., ANOVA followed by a post-hoc test) to compare food intake between the vehicle- and L-152804-treated groups.

## Evaluation of Chronic Effects on Body Weight in a Diet-Induced Obesity (DIO) Model

This protocol describes a long-term study to evaluate the impact of L-152804 on body weight gain and food intake in mice fed a high-fat diet.

### Materials:

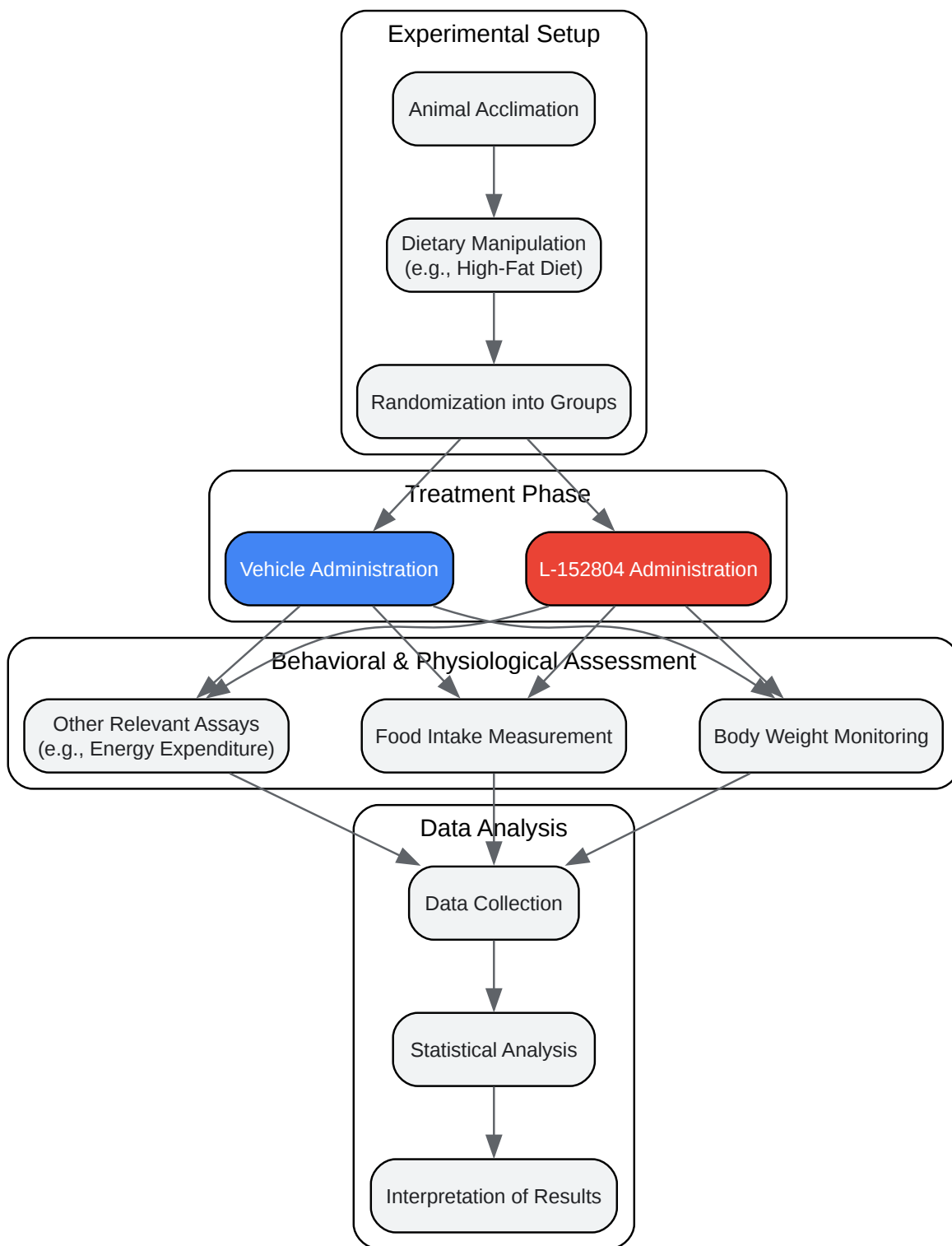
- L-152804
- Vehicle (e.g., 0.5% methylcellulose)
- Male C57BL/6 mice
- High-fat diet (HFD; e.g., 60% kcal from fat)
- Standard chow
- Oral gavage needles
- Animal scale

### Procedure:

- Induction of Obesity: Feed mice a high-fat diet for a period of 8-12 weeks to induce obesity. A control group should be maintained on standard chow.
- Group Allocation: Once a significant difference in body weight is observed between the HFD and standard chow groups, randomize the HFD-fed mice into treatment and vehicle control groups.
- Chronic L-152804 Administration:
  - Prepare a suspension of L-152804 in the vehicle.
  - Administer the desired dose (e.g., 30 or 100 mg/kg) orally once daily for the duration of the study (e.g., 2-4 weeks).[4] Administer vehicle to the control group.

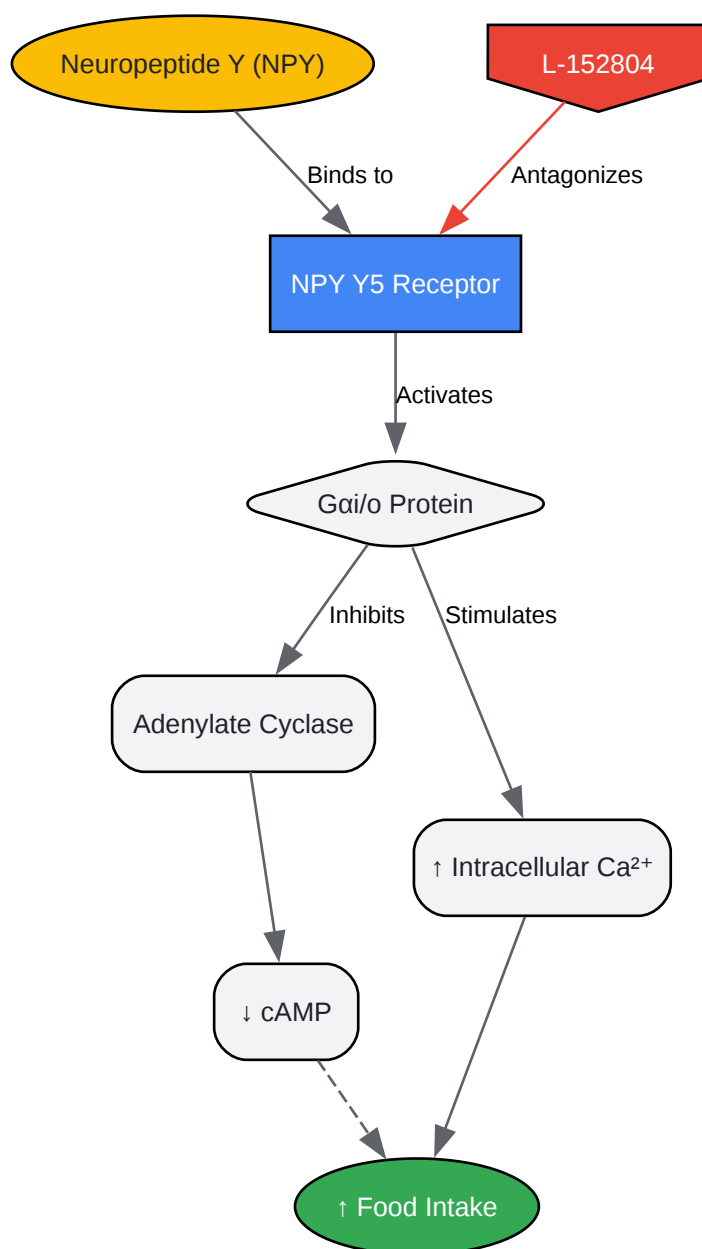
- Monitoring:
  - Body Weight: Record the body weight of each animal daily or several times per week.
  - Food Intake: Measure daily food intake for each cage and calculate the average intake per mouse.
- Data Analysis: Analyze body weight changes and food intake data over time using repeated measures ANOVA or a similar statistical method.

## Visualizations



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Caption: Experimental workflow for rodent studies with L-152804.



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Caption: NPY Y5 receptor signaling pathway and the antagonistic action of L-152804.

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